

Unveiling the Chemical Identity of Esterbut-6: A Technical Guide

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Compound of Interest

Compound Name: Esterbut-6

Cat. No.: B1671306

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of a compound's chemical structure and properties is paramount. This technical guide provides an in-depth look at **Esterbut-6**, a compound identified as a potent inhibitor of tumor cell proliferation.

Chemical Structure and Identification

Esterbut-6 is a complex organic molecule with the molecular formula C₁₃H₂₂O₇.^[1] Its unique three-dimensional arrangement is crucial to its biological activity.

Key Identifiers:

Identifier	Value
CAS Number	125161-48-0 ^[1]
Molecular Formula	C ₁₃ H ₂₂ O ₇ ^[1]
SMILES	<chem>O[C@@H]1[C@@]2(--INVALID-LINK--=O)O)[H]">C@ (OC(C)(C)O2)[H])[H]^[1]</chem>

The provided SMILES (Simplified Molecular Input Line Entry System) string offers a linear text-based representation of the chemical structure of **Esterbut-6**, which can be used in cheminformatics software to generate 2D and 3D models.

Physicochemical Properties

The known physicochemical properties of **Esterbut-6** are summarized below. This data is essential for its handling, formulation, and experimental application.

Property	Value
Molecular Weight	290.31 g/mol
Storage Temperature	-20°C[1]
Shipping Condition	Blue Ice

Biological Activity and Mechanism of Action

Esterbut-6 has been identified as a potent inhibitor of tumor cell proliferation in vivo. Its mode of action is reported to be through the stabilization of butyric acid, a known histone deacetylase (HDAC) inhibitor. By stabilizing butyric acid, **Esterbut-6** likely enhances its ability to modulate gene expression, leading to cell cycle arrest and apoptosis in cancer cells.

Experimental Protocols

The following outlines the general methodologies that would be employed to characterize the activity of **Esterbut-6**, based on the seminal work in this area.

In Vitro Cell Proliferation Assay:

- **Cell Culture:** Human breast cancer cells are cultured in a suitable medium supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Treatment:** Cells are seeded in 96-well plates and allowed to attach overnight. The following day, the medium is replaced with fresh medium containing various concentrations of **Esterbut-6** or a vehicle control.
- **Quantification:** After a predetermined incubation period (e.g., 72 hours), cell viability is assessed using a standard method such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-

diphenyltetrazolium bromide) assay. The absorbance is read on a microplate reader, and the percentage of cell growth inhibition is calculated relative to the vehicle control.

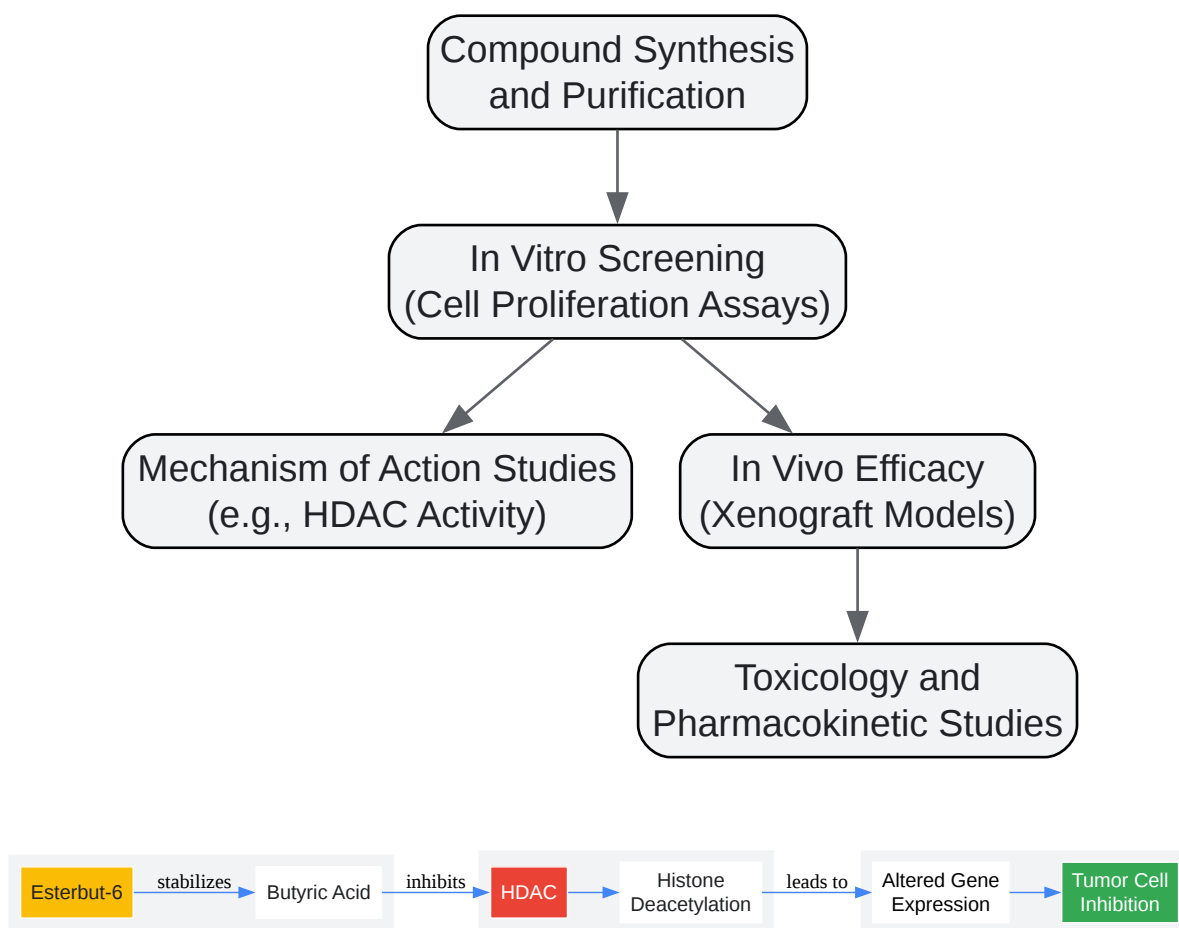
In Vivo Xenograft Model:

- **Animal Model:** Immunocompromised mice (e.g., nude mice) are used for these studies.
- **Tumor Implantation:** Human breast cancer cells are harvested, resuspended in a suitable matrix (e.g., Matrigel), and injected subcutaneously into the flank of each mouse.
- **Treatment:** Once tumors reach a palpable size, mice are randomized into treatment and control groups. **Esterbut-6**, formulated in an appropriate vehicle, is administered (e.g., intraperitoneally or orally) on a defined schedule. The control group receives the vehicle alone.
- **Monitoring:** Tumor volume is measured regularly (e.g., twice weekly) using calipers. Animal body weight and general health are also monitored.
- **Endpoint:** At the conclusion of the study, mice are euthanized, and tumors are excised, weighed, and may be processed for further histological or molecular analysis.

Visualizing Workflows and Pathways

Experimental Workflow for Evaluating **Esterbut-6**:

The logical progression of experiments to evaluate a potential anti-cancer agent like **Esterbut-6** is depicted below.



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References

- 1. Esterbut-6 - Immunomart [immunomart.com]
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